

Application Note & Synthesis Protocol: 4-(4-Morpholinopiperidin-1-yl)aniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(4-Morpholinopiperidin-1-yl)aniline

CAS No.: 867291-42-7

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Abstract

This document provides a comprehensive, step-by-step protocol for the synthesis of **4-(4-Morpholinopiperidin-1-yl)aniline**, a key intermediate in pharmaceutical research, particularly for the development of kinase inhibitors and compounds active in the central nervous system (CNS).[1] The presented methodology is a robust two-step process designed for clarity, reproducibility, and scalability in a research laboratory setting. The synthesis proceeds via a nucleophilic aromatic substitution (SNAr) reaction to form a nitro-aromatic intermediate, followed by a catalytic hydrogenation to yield the final aniline product. This guide explains the causality behind critical experimental choices, provides detailed safety information, and includes methods for structural verification, ensuring a high degree of scientific integrity.

Introduction and Strategic Overview

4-(4-Morpholinopiperidin-1-yl)aniline is a disubstituted aniline derivative featuring a complex diamine moiety. Its structure is of significant interest in medicinal chemistry due to its potential to form specific interactions with biological targets like enzyme active sites.[1] While several

synthetic routes, such as the Buchwald-Hartwig amination, exist for the formation of aryl C-N bonds[2][3], the strategy detailed herein was selected for its reliability, use of readily available starting materials, and high-yielding steps.

The synthesis is divided into two primary stages:

- **Stage 1: Nucleophilic Aromatic Substitution (S_NAr):** 4-Morpholinopiperidine is coupled with 1-fluoro-4-nitrobenzene. The electron-withdrawing nitro group strongly activates the aromatic ring towards nucleophilic attack, facilitating the displacement of the fluoride leaving group.
- **Stage 2: Catalytic Hydrogenation:** The nitro group of the resulting intermediate, 1-(4-nitrophenyl)-4-morpholinopiperidine, is selectively reduced to the primary amine using a palladium-on-carbon (Pd/C) catalyst under a hydrogen atmosphere, yielding the target compound.[4]

This approach avoids the often harsh conditions or expensive catalyst/ligand systems associated with other cross-coupling methods, making it a practical choice for laboratory-scale synthesis.

Safety and Hazard Management

General Precautions: This protocol involves hazardous materials and should only be performed by trained personnel in a well-ventilated fume hood. Personal Protective Equipment (PPE), including a lab coat, safety glasses, and appropriate chemical-resistant gloves, is mandatory at all times.

Specific Chemical Hazards:

- **1-Fluoro-4-nitrobenzene:** Toxic, irritant, and sensitizer. Handle with extreme care.
- **Morpholine (Precursor to 4-Morpholinopiperidine):** Flammable liquid and vapor. Causes severe skin burns and eye damage. Toxic in contact with skin and harmful if swallowed or inhaled.[5]
- **Potassium Carbonate (K₂CO₃):** Causes serious eye irritation. Avoid dust inhalation.

- Palladium on Carbon (Pd/C): The dry catalyst can be pyrophoric and may ignite flammable solvents upon exposure to air. Always handle the catalyst wet or under an inert atmosphere.
- Hydrogen Gas (H₂): Extremely flammable. Ensure there are no ignition sources in the vicinity during the hydrogenation step. Use a properly secured gas cylinder and a balloon or hydrogenation apparatus.

Emergency Procedures:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water.[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[7\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[6\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[6\]](#)

Refer to the Safety Data Sheets (SDS) for all reagents before commencing work.[\[5\]](#)[\[7\]](#)[\[8\]](#)

Reaction Scheme and Mechanism

The overall synthetic pathway is illustrated below:

Scheme 1: Two-Step Synthesis of **4-(4-Morpholinopiperidin-1-yl)aniline** (Self-generated image, not from a search result)

Step 1: 1-Fluoro-4-nitrobenzene reacts with 4-morpholinopiperidine in the presence of a base (K₂CO₃) in a polar aprotic solvent (DMSO). The reaction proceeds via a Meisenheimer complex intermediate, stabilized by the solvent and the electron-withdrawing nitro group.

Step 2: The nitro intermediate is reduced to the aniline using catalytic hydrogenation. The reaction occurs on the surface of the palladium catalyst, where hydrogen gas is activated and added across the nitro group's oxygen bonds, ultimately liberating water and forming the amine.

Materials and Equipment

Reagents and Chemicals

Reagent	Formula	MW (g/mol)	Supplier	Purity
4-Morpholinopiperidine	C ₉ H ₁₈ N ₂ O	170.25	Commercial	≥97%
1-Fluoro-4-nitrobenzene	C ₆ H ₄ FNO ₂	141.10	Commercial	≥99%
Potassium Carbonate (K ₂ CO ₃)	K ₂ CO ₃	138.21	Commercial	≥99%, anhydrous
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	Commercial	Anhydrous
Ethyl Acetate (EtOAc)	C ₄ H ₈ O ₂	88.11	Commercial	ACS Grade
Methanol (MeOH)	CH ₄ O	32.04	Commercial	ACS Grade
Palladium on Carbon (10% Pd/C)	Pd/C	-	Commercial	~50% water wet
Hydrogen Gas (H ₂)	H ₂	2.02	Gas Supplier	High Purity
Deionized Water	H ₂ O	18.02	-	-
Brine (Saturated NaCl)	NaCl(aq)	-	-	-
Anhydrous Magnesium Sulfate (MgSO ₄)	MgSO ₄	120.37	Commercial	-

Equipment

- Round-bottom flasks (50 mL, 100 mL)
- Magnetic stirrer and stir bars
- Heating mantle with temperature controller
- Reflux condenser
- Glass funnel and filter paper
- Separatory funnel (250 mL)
- Rotary evaporator
- Hydrogen gas cylinder with regulator
- Hydrogenation balloon or Parr apparatus
- Büchner funnel and vacuum flask
- Thin Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)
- Standard laboratory glassware and consumables

Detailed Synthesis Protocol

Stage 1: Synthesis of 1-(4-Nitrophenyl)-4-morpholinopiperidine

- **Reaction Setup:** To a 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 4-morpholinopiperidine (3.40 g, 20.0 mmol, 1.0 equiv).
- **Reagent Addition:** Add anhydrous potassium carbonate (4.15 g, 30.0 mmol, 1.5 equiv) followed by anhydrous dimethyl sulfoxide (DMSO, 40 mL).
- **Begin stirring** the suspension at room temperature. Add 1-fluoro-4-nitrobenzene (2.82 g, 20.0 mmol, 1.0 equiv) to the mixture.

- Rationale: Potassium carbonate acts as a base to neutralize the hydrofluoric acid (HF) generated during the substitution, driving the reaction to completion. DMSO is an ideal polar aprotic solvent that effectively solvates the ions and stabilizes the charged Meisenheimer intermediate.
- Reaction Conditions: Heat the reaction mixture to 90 °C using a heating mantle and stir for 6-8 hours.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 50% Ethyl Acetate/Hexane eluent system. The disappearance of the 1-fluoro-4-nitrobenzene spot indicates reaction completion.
- Work-up: a. Cool the reaction mixture to room temperature. b. Slowly pour the dark mixture into a beaker containing 200 mL of cold deionized water. A yellow precipitate should form. c. Stir the aqueous suspension for 30 minutes to ensure complete precipitation. d. Collect the solid product by vacuum filtration using a Büchner funnel. e. Wash the filter cake thoroughly with deionized water (3 x 50 mL) to remove residual DMSO and salts.
- Purification & Drying: Dry the collected yellow solid in a vacuum oven at 50 °C overnight. The product is typically of sufficient purity for the next step. If necessary, recrystallization from ethanol can be performed.
 - Expected Yield: 5.2 - 5.5 g (90-95%) of a yellow solid.

Stage 2: Synthesis of 4-(4-Morpholinopiperidin-1-yl)aniline

- Reaction Setup: To a 100 mL round-bottom flask, add the 1-(4-nitrophenyl)-4-morpholinopiperidine (5.0 g, 17.16 mmol, 1.0 equiv) synthesized in Stage 1.
- Solvent and Catalyst Addition: Add methanol (50 mL) to dissolve the solid. Carefully add 10% Palladium on Carbon (50% wet, ~500 mg, ~5 mol% Pd) to the solution.
 - Safety Note: The Pd/C catalyst is pyrophoric. Never add the dry powder to an organic solvent. Ensure the catalyst is added carefully and the flask is flushed with an inert gas if possible.

- Hydrogenation: a. Seal the flask with a septum. b. Purge the flask by evacuating the air with a vacuum pump and backfilling with hydrogen gas from a balloon. Repeat this cycle three times. c. Leave the final atmosphere under a positive pressure of hydrogen (from the balloon) and stir the mixture vigorously at room temperature.
 - Rationale: Vigorous stirring is essential to ensure efficient mixing of the three phases (solid catalyst, liquid solution, and hydrogen gas) for the reaction to proceed effectively.
- Monitoring: Monitor the reaction by TLC (50% Ethyl Acetate/Hexane). The disappearance of the yellow nitro compound and the appearance of a new, UV-active spot for the aniline product indicates completion. The reaction is typically complete within 4-6 hours.
- Work-up: a. Once the reaction is complete, carefully purge the flask with nitrogen or argon to remove excess hydrogen gas. b. Filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst. Wash the Celite® pad with a small amount of methanol (2 x 10 mL) to recover all the product.
 - Safety Note: The Celite® pad with the catalyst should not be allowed to dry out completely, as the catalyst can ignite. Quench the filter pad with water before disposal.
- Purification & Isolation: a. Combine the filtrate and washes in a round-bottom flask. b. Remove the solvent under reduced pressure using a rotary evaporator. c. The resulting solid is the target compound, **4-(4-Morpholinopiperidin-1-yl)aniline**.
 - Expected Yield: 4.2 - 4.4 g (94-98%) of an off-white to pale tan solid.[\[1\]](#)
 - Melting Point: 106 - 115 °C.[\[8\]](#)

Characterization and Validation

The identity and purity of the final product should be confirmed using standard analytical techniques.

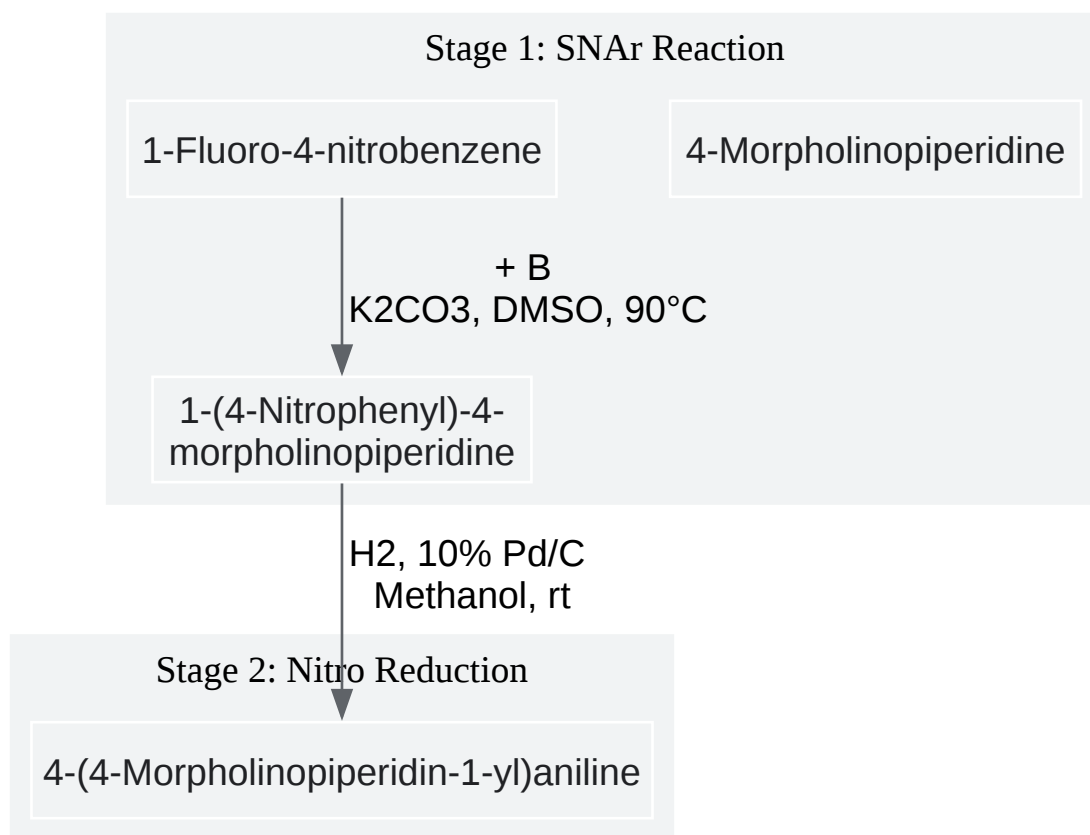
- ¹H NMR (400 MHz, CDCl₃): Expected signals would include aromatic protons (two doublets in the ~6.6-7.0 ppm region), protons from the morpholine and piperidine rings (complex multiplets in the ~1.5-4.0 ppm region), and a broad singlet for the aniline -NH₂ protons (~3.5 ppm, exchanges with D₂O).

- Mass Spectrometry (ESI+): Calculated for $C_{15}H_{23}N_3O$ $[M+H]^+$: 262.19. Found: 262.2.
- Purity (HPLC): $\geq 95\%$ purity is expected.[\[1\]](#)

Visualization of Workflow and Chemistry

Synthetic Pathway Diagram

The following diagram illustrates the chemical transformations involved in the synthesis.

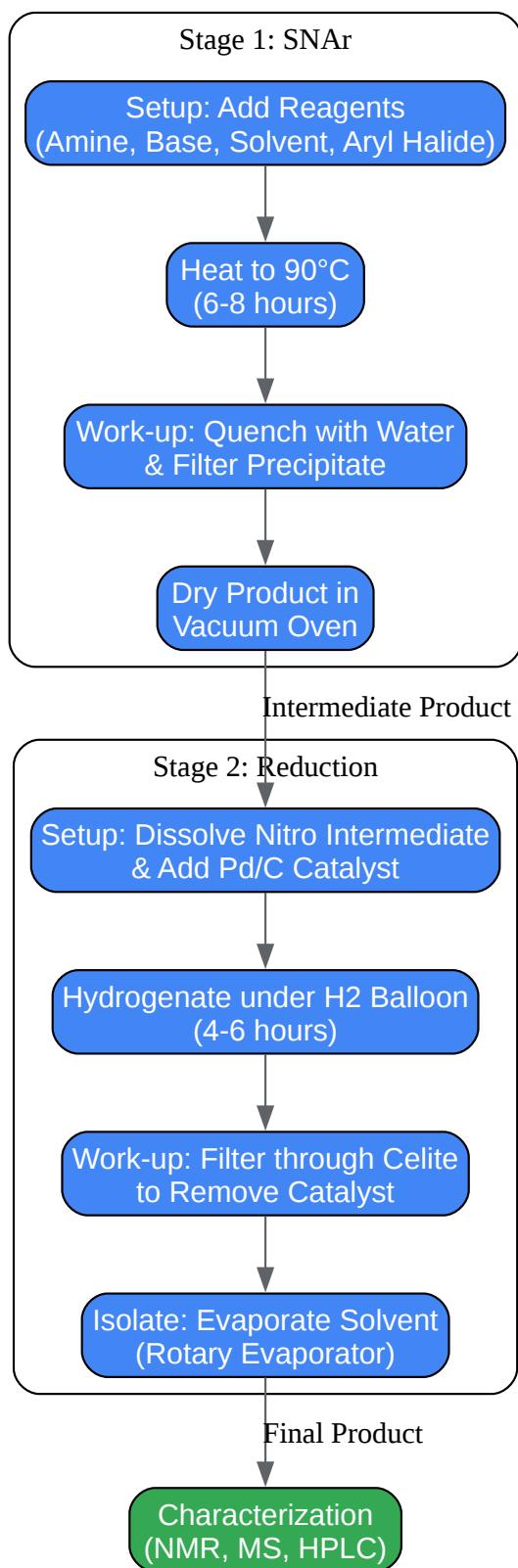


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Caption: Chemical pathway for the synthesis of the target aniline.

Experimental Workflow Diagram

This flowchart outlines the sequence of operations for the entire protocol.



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Caption: Step-by-step experimental workflow for the synthesis.

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- To cite this document: BenchChem. [Application Note & Synthesis Protocol: 4-(4-Morpholinopiperidin-1-yl)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1603689/docs#application-note-synthesis-protocol-4-4-morpholinopiperidin-1-yl-aniline>]

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